

Section 1: Chemical Identification and Physicochemical Properties

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Compound of Interest

Compound Name: Ethyl 5-Amino-2-naphthoate

Cat. No.: B8667460

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Ethyl 5-amino-2-naphthoate is a bifunctional aromatic compound featuring a naphthalene core substituted with a primary amine and an ethyl ester. These functional groups dictate its reactivity and make it a valuable intermediate in organic synthesis. The naphthalene scaffold is a common motif in medicinal chemistry, and the amino group provides a key handle for derivatization.

Property	Value	Source
IUPAC Name	Ethyl 5-aminonaphthalene-2-carboxylate	-
Molecular Formula	C ₁₃ H ₁₃ NO ₂	Calculated
Molecular Weight	215.25 g/mol	Calculated
Appearance	Yellow solid	[1]
Melting Point	94 - 95 °C	[1]
Solubility	Insoluble in water; Soluble in ethanol.	[1][2]
CAS Number	84765-65-1	-

Section 2: Hazard Identification and GHS Classification (Inferred)

A formal, universally adopted GHS classification for **ethyl 5-amino-2-naphthoate** is not consistently available. Therefore, the following classification is inferred from data on structurally related compounds, such as ethyl 2-naphthoate and various aminonaphthols, which share key structural motifs.^{[3][4]} This approach provides a conservative and scientifically sound basis for risk assessment.

GHS Classification	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation	Irritant	Warning
Serious Eye Damage/Eye Irritation, Category 2	H319: Causes serious eye irritation	Irritant	Warning
Specific Target Organ Toxicity (Single Exposure), Category 3	H335: May cause respiratory irritation	Irritant	Warning

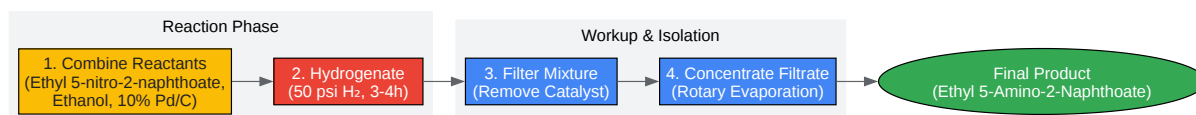
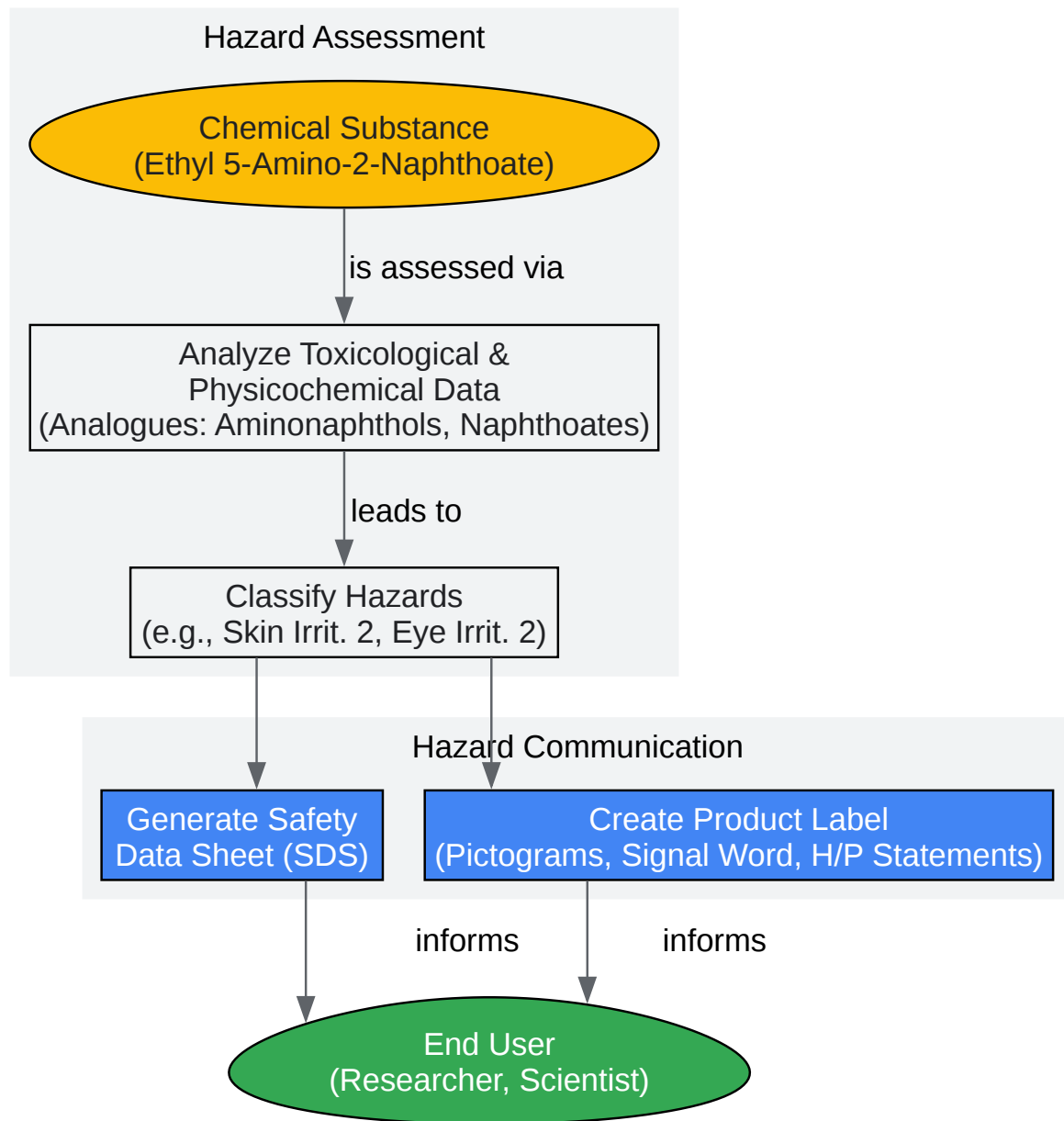
Primary Health Hazards: The primary hazards are associated with its irritant properties.^{[3][4]}

- Inhalation: Inhalation of dust may cause irritation to the respiratory tract.
- Skin Contact: Direct contact can cause skin irritation, redness, and discomfort.
- Eye Contact: The compound is expected to be a serious eye irritant, potentially causing significant discomfort and redness upon contact.
- Ingestion: While acute oral toxicity data is not available, ingestion may be harmful.^[5]

Precautionary Statements (Selected):

- P261: Avoid breathing dust.

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.



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Sources

- [1. prepchem.com](https://www.prepchem.com) [[prepchem.com](https://www.prepchem.com)]
- [2. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [3. Ethyl 2-naphthoate | C₁₃H₁₂O₂ | CID 76363 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [4. 5-Amino-2-naphthol | C₁₀H₉NO | CID 6865 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [5. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
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